

A Comparative Guide to 10Z-Vitamin K2-d7 for Researchers

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Compound of Interest		
Compound Name:	10Z-Vitamin K2-d7	
Cat. No.:	B1154646	Get Quote

This guide provides a comparative analysis of **10Z-Vitamin K2-d7**, offering insights into its characteristics relative to other Vitamin K2 analogs. The information is intended for researchers, scientists, and professionals in drug development who are utilizing deuterated and isomeric forms of Vitamin K2 in their studies.

Product Specifications: 10Z-Vitamin K2-d7

While a comprehensive Certificate of Analysis is proprietary to the manufacturer, publicly available data provides the following specifications for **10Z-Vitamin K2-d7**.

Parameter	Specification	Source	
Synonyms	2-Methyl-3- ((2E,6E,10Z)-3,7,11,15- tetramethylhexadeca- 2,6,10,14-tetraen-1- yl)naphthalene-1,4-dione-d7; 10Z-Vitamin K2(20)-d7	INVALID-LINK	
Molecular Formula	C31H33D7O2	INVALID-LINK	
Molecular Weight	451.69 g/molINVALID-LINK		
Storage	Store in a tightly closed container.	INVALID-LINK	



Comparative Analysis with Vitamin K2 Analogs

The "10Z" designation in **10Z-Vitamin K2-d7** indicates a cis (or Z) configuration at the 10th carbon in the isoprenoid side chain. This structural difference is critical when comparing it to the more common and biologically active all-trans forms of Vitamin K2, such as Menaquinone-7 (MK-7).

Geometric Isomers and Biological Activity

Research has shown that the geometric configuration of the isoprenoid side chain significantly impacts the biological activity of Vitamin K.

Vitamin K Analog	Isomeric Form	Relative Biological Activity	Key Findings
Vitamin K1	cis	~1% of the trans form	The cis isomer of Vitamin K1 demonstrates virtually no biological activity compared to the trans form.[1]
Menaquinone-7 (MK-7)	cis	Lower than trans	The trans form of MK-7 shows a higher ability to carboxylate GLA-proteins than the cis form.[2][3]
10Z-Vitamin K2-d7	cis (at 10th position)	Presumed to be lower than all-trans form	Based on the established trend for Vitamin K isomers, the cis configuration at the 10Z position is expected to result in reduced biological efficacy compared to the all-trans isomer.



Deuterium Labeling

The "-d7" in **10Z-Vitamin K2-d7** signifies that seven hydrogen atoms have been replaced by deuterium. This isotopic labeling is primarily for use in mass spectrometry-based applications, such as pharmacokinetic studies, where it serves as an internal standard for accurate quantification. The deuterium labeling is not expected to significantly alter the fundamental biological activity of the molecule, though it can have minor effects on metabolism rates.

Experimental Protocols Chromatographic Separation of Vitamin K2 Isomers

To analyze the purity and isomeric composition of **10Z-Vitamin K2-d7**, High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Convergence Chromatography (UPC²) are suitable methods.

Method 1: Reversed-Phase HPLC with a C30 Column

- Objective: To separate cis and trans isomers of Vitamin K2.
- Column: Acclaim C30, 3 μm, 3.0 × 150 mm.[4]
- Mobile Phase: 98% methanol, 2% D.I. water.[4]
- Flow Rate: 0.65 mL/min.[4]
- Temperature: 20 °C (optimal for isomer separation).[4]
- Detection: UV at 250 nm.[4]
- Rationale: C30 columns provide enhanced shape selectivity, which is necessary to resolve structurally similar geometric isomers that may not be separable on standard C18 columns.
 [4]

Method 2: Ultra-Performance Convergence Chromatography (UPC2)

- Objective: Rapid separation of Vitamin K isomers.
- Column: ACQUITY UPC2 HSS C18 SB Column.



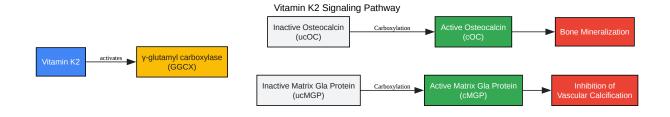
- Primary Mobile Phase: Compressed CO₂.
- Rationale: UPC² offers a significant increase in separation speed and efficiency while reducing organic solvent consumption.

Mass Spectrometry for Identification

- Technique: Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS) can be used for the structural confirmation and quantification of 10Z-Vitamin K2-d7.
- Expected Observation: The deuterated nature of 10Z-Vitamin K2-d7 will result in a
 molecular ion peak that is 7 mass units higher than its non-deuterated counterpart. The
 fragmentation pattern is expected to be similar to other Vitamin K2 forms, with characteristic
 losses of fragments from the isoprenoid side chain.

Visualizations Vitamin K2 Signaling Pathway

The primary role of Vitamin K2 is to act as a cofactor for the enzyme γ-glutamyl carboxylase (GGCX), which is essential for the activation of Vitamin K-dependent proteins (VKDPs) like osteocalcin and Matrix Gla Protein (MGP).



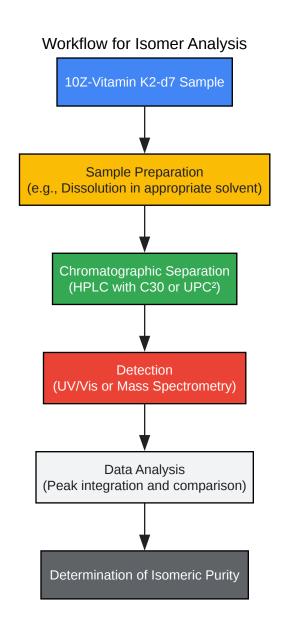
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Caption: Vitamin K2 activates GGCX, leading to the carboxylation and activation of osteocalcin and MGP.

Experimental Workflow for Isomer Analysis



The following diagram illustrates a typical workflow for the analysis of **10Z-Vitamin K2-d7** to determine its isomeric purity.



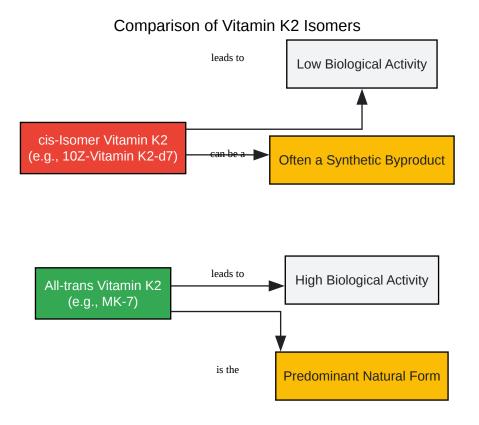
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Caption: A standard workflow for the chromatographic analysis of 10Z-Vitamin K2-d7.

Logical Comparison of Vitamin K2 Isomers

This diagram provides a logical comparison of the key attributes of cis versus trans isomers of Vitamin K2.





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Caption: Key differences between all-trans and cis isomers of Vitamin K2.

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